

Solubility and stability of 2-Morpholinoethyl isothiocyanate

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Compound of Interest

Compound Name: 2-Morpholinoethyl isothiocyanate

Cat. No.: B1267193

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An In-Depth Technical Guide to the Solubility and Stability of 2-Morpholinoethyl Isothiocyanate

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of a compound is paramount for its effective application. This guide provides a detailed overview of the solubility and stability of **2-Morpholinoethyl isothiocyanate**, a compound of interest for its potential biological activities. Due to the limited availability of specific quantitative data for this molecule, this guide incorporates data from analogous isothiocyanates and outlines general experimental protocols for its characterization.

Core Physicochemical Properties

2-Morpholinoethyl isothiocyanate is characterized by the presence of a reactive isothiocyanate group and a polar morpholino moiety. This structure dictates its solubility and stability profiles. The compound is known to be moisture-sensitive and hydrolyzes in water. For optimal stability, it is recommended to store it at 2-8°C.

Solubility Profile

The morpholino group in **2-Morpholinoethyl isothiocyanate** is expected to confer solubility in polar solvents. While specific quantitative solubility data for **2-Morpholinoethyl isothiocyanate** is not readily available in the literature, data from structurally similar isothiocyanates, such as 2-phenylethyl isothiocyanate, can provide a reasonable estimation. Isothiocyanates generally exhibit good solubility in common organic solvents.

Table 1: Estimated Quantitative Solubility of **2-Morpholinoethyl Isothiocyanate** in Various Solvents

Solvent	Estimated Solubility	Temperature (°C)
Dimethyl Sulfoxide (DMSO)	~30 mg/mL	Not Specified
Dimethylformamide (DMF)	~30 mg/mL	Not Specified
Ethanol	~30 mg/mL	Not Specified
Water	Hydrolyzes	Not Specified

Note: The solubility values in DMSO, DMF, and Ethanol are based on data for 2-phenylethyl isothiocyanate and should be experimentally verified for **2-Morpholinoethyl isothiocyanate**.

Stability Profile

The stability of **2-Morpholinoethyl isothiocyanate** is a critical consideration for its handling, storage, and application. The electrophilic nature of the isothiocyanate group makes it susceptible to nucleophilic attack, particularly by water, leading to degradation. Its stability is significantly influenced by factors such as pH, temperature, and the presence of nucleophiles.

Table 2: Factors Affecting the Stability of **2-Morpholinoethyl Isothiocyanate**

Factor	Effect on Stability
pH	Isothiocyanates generally exhibit greater stability in acidic conditions. Neutral to basic conditions can accelerate degradation.
Temperature	Higher temperatures increase the rate of degradation. It is recommended to store the compound at 2-8°C and avoid excessive heat during experiments.
Moisture	The compound is moisture-sensitive and readily hydrolyzes in the presence of water.
Light	While not explicitly documented for this compound, light can be a factor in the degradation of many organic molecules. Amber vials are recommended for storage.
Nucleophiles	Reacts with nucleophiles, which is the basis of its biological activity but also a pathway for degradation.

The degradation of isothiocyanates in aqueous environments can lead to the formation of the corresponding amines and N,N'-dialkyl(en)yl thioureas, particularly under neutral to basic pH and elevated temperatures.

Experimental Protocols

Detailed and standardized protocols are essential for obtaining reliable and reproducible data on the solubility and stability of **2-Morpholinoethyl isothiocyanate**.

Protocol for Solubility Determination (Saturation Shake-Flask Method)

This method is a widely accepted standard for determining the equilibrium solubility of a compound.

Objective: To determine the equilibrium solubility of **2-Morpholinoethyl isothiocyanate** in a selected solvent at a specified temperature.

Materials:

- **2-Morpholinoethyl isothiocyanate**
- Selected solvent (e.g., DMSO, ethanol, buffered aqueous solutions)
- Glass vials with screw caps
- Orbital shaker or vortex mixer
- Thermostatically controlled environment (e.g., incubator, water bath)
- Syringe filters (e.g., 0.22 μm)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **2-Morpholinoethyl isothiocyanate** to a glass vial.
 - Add a known volume of the selected solvent to the vial.
 - Tightly seal the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vials in an orbital shaker within a temperature-controlled environment.
 - Shake the vials for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached. The system is at equilibrium when the concentration of the solute in the solution remains constant over time.
- Sample Preparation:

- After equilibration, allow the vials to stand undisturbed to let the excess solid settle.
- Carefully withdraw a sample from the supernatant.
- Filter the sample through a syringe filter to remove any undissolved particles.
- Dilute the filtered solution with a suitable solvent to a concentration that falls within the calibration range of the analytical method.
- Quantification by HPLC:
 - Analyze the diluted solution using a validated HPLC method to determine the concentration of **2-Morpholinoethyl isothiocyanate**.
 - The solubility is then calculated based on the measured concentration and the dilution factor.

Protocol for Stability Assessment

This protocol outlines a general procedure to evaluate the stability of **2-Morpholinoethyl isothiocyanate** under various conditions.

Objective: To assess the stability of **2-Morpholinoethyl isothiocyanate** under different pH and temperature conditions over time.

Materials:

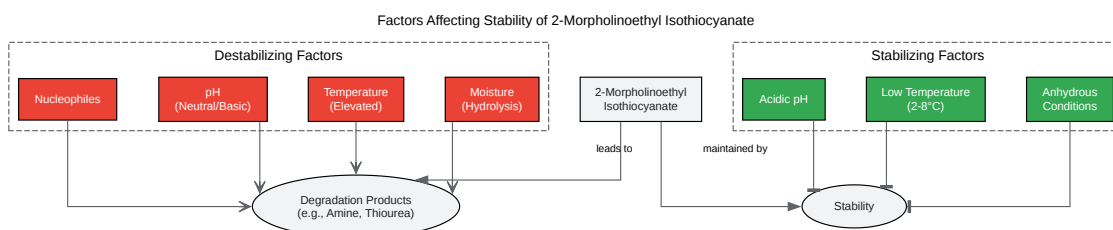
- **2-Morpholinoethyl isothiocyanate**
- Aqueous buffers of different pH values (e.g., pH 4, 7, 9)
- Co-solvent if necessary to ensure initial dissolution (e.g., DMSO, ethanol)
- Thermostatically controlled environments (e.g., incubators, water baths) set to desired temperatures (e.g., 4°C, 25°C, 37°C)
- HPLC system

Procedure:

- Preparation of Test Solutions:
 - Prepare a stock solution of **2-Morpholinoethyl isothiocyanate** in a suitable organic solvent.
 - In separate vials, add an aliquot of the stock solution to each of the different pH buffers to achieve the desired final concentration. The volume of the organic solvent should be kept to a minimum (e.g., <1%) to minimize its effect on the solution properties.
- Incubation:
 - Place the vials in the different temperature-controlled environments.
- Time-Point Sampling:
 - At predetermined time points (e.g., 0, 2, 4, 8, 24, 48 hours), withdraw an aliquot from each vial.
- Sample Analysis:
 - Immediately analyze the samples by a validated HPLC method to determine the concentration of the remaining **2-Morpholinoethyl isothiocyanate**.
- Data Analysis:
 - Plot the concentration of **2-Morpholinoethyl isothiocyanate** as a function of time for each condition.
 - Calculate the degradation rate and half-life ($t_{1/2}$) for each condition to quantify the stability.

Visualizations

The following diagrams illustrate key concepts related to the stability and analysis of **2-Morpholinoethyl isothiocyanate**.



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Caption: Factors influencing the stability of **2-Morpholinoethyl isothiocyanate**.

Experimental Workflow for Solubility and Stability Assessment

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Caption: General workflow for assessing solubility and stability.

In conclusion, while specific data for **2-Morpholinoethyl isothiocyanate** is limited, a robust understanding of its solubility and stability can be achieved by applying principles from related compounds and employing the standardized experimental protocols outlined in this guide. This foundational knowledge is crucial for the successful development and application of this promising compound in research and therapeutic contexts.

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